

Benzyl hexyl ether CAS number and molecular formula

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Compound of Interest

Compound Name: *Benzyl hexyl ether*

Cat. No.: *B11962857*

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Benzyl Hexyl Ether: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl Hexyl Ether**, a compound of interest in various scientific and industrial fields. This document details its chemical identity, physicochemical properties, synthesis, and analytical methods, with a focus on its applications relevant to research and development.

Chemical Identity and Properties

Benzyl hexyl ether, also known as (hexyloxymethyl)benzene, is an organic compound with the molecular formula C₁₃H₂₀O.^[1] Its chemical identifiers and key physicochemical properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	61103-84-2[1]
Molecular Formula	C13H20O[1]
Molecular Weight	192.30 g/mol
IUPAC Name	1-(benzyloxy)hexane
Synonyms	Benzene, [(hexyloxy)methyl]-, n-Hexyl benzyl ether

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless liquid
Odor	Fruity, green, floral[2]
Boiling Point (estimated)	262 °C[2]
Vapor Pressure (estimated)	0.0087 hPa @ 20°C[2]
Solubility in Water	0.09 g/L @ 25°C[2]
Solubility in Ethanol	4830.55 g/L @ 25°C[2]
LogP (XLogP3-AA)	3.9[2]

Synthesis of Benzyl Hexyl Ether

The synthesis of **benzyl hexyl ether** can be achieved through various methods common in ether synthesis. One of the most established methods is the Williamson ether synthesis.

Experimental Protocol: Williamson Ether Synthesis

This protocol describes a general procedure for the synthesis of **benzyl hexyl ether** via the Williamson ether synthesis, which involves the reaction of an alkoxide with a primary alkyl halide.

Materials:

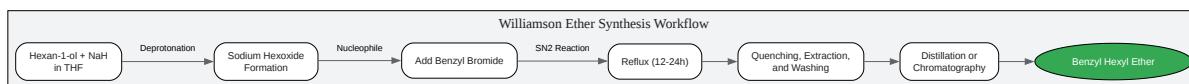
- Hexan-1-ol
- Sodium hydride (NaH)
- Benzyl bromide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve hexan-1-ol in anhydrous THF.
- Cool the solution to 0 °C using an ice bath.
- Slowly add sodium hydride (60% dispersion in mineral oil) portion-wise to the stirred solution.
- Allow the mixture to warm to room temperature and stir for 1 hour, or until the evolution of hydrogen gas ceases, indicating the formation of the sodium hexoxide.
- Cool the reaction mixture back to 0 °C.
- Add benzyl bromide dropwise via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- After the reaction is complete, cool the mixture to room temperature and cautiously quench the excess sodium hydride by the slow addition of water.
- Partition the mixture between diethyl ether and water.
- Separate the organic layer, and wash it sequentially with water and saturated aqueous ammonium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **benzyl hexyl ether**.

A referenced synthesis method suggests the reaction of benzyl bromide and hexan-1-ol with iron(II) sulfate at 110 °C for 12 hours, reporting a yield of 98.0%.[\[1\]](#)



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A simplified workflow for the synthesis of **benzyl hexyl ether**.

Applications and Biological Relevance

Benzyl hexyl ether is primarily utilized as a fragrance ingredient in various consumer products, including perfumes, soaps, and detergents.[\[3\]](#) Its characteristic fruity and floral scent makes it a valuable component in fragrance formulations. It is also used as a solvent and has been mentioned as a potential intermediate in the pharmaceutical and agrochemical industries.[\[3\]](#)

Currently, there is a notable lack of publicly available data on the specific biological activities, mechanisms of action, or its involvement in any signaling pathways relevant to drug

development. Further research is required to explore the potential pharmacological or toxicological profile of **benzyl hexyl ether**.

Analytical Quality Control

To ensure the purity and identity of **benzyl hexyl ether**, particularly for research and development purposes, a robust quality control workflow is essential. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for this purpose.

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the quality control analysis of **benzyl hexyl ether**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., non-polar DB-5 or similar)
- Autosampler

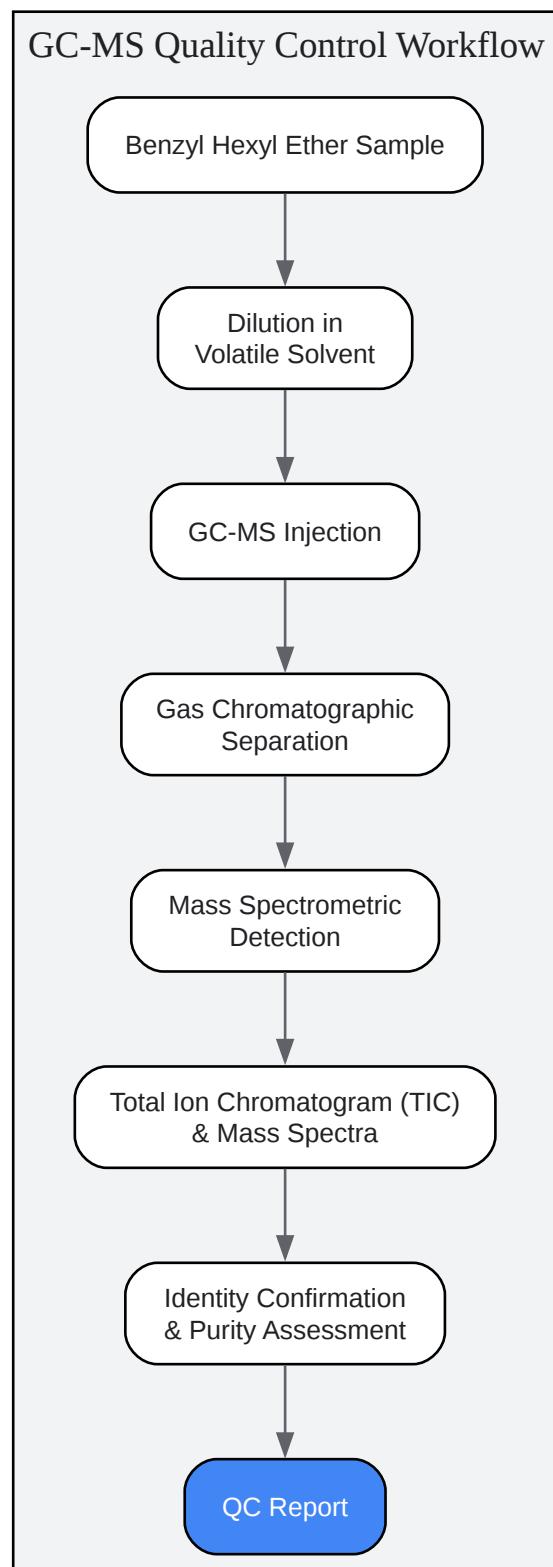
Materials:

- **Benzyl hexyl ether** sample
- High-purity solvent (e.g., hexane or dichloromethane)
- Volumetric flasks and micropipettes

Procedure:

- Sample Preparation: Prepare a dilute solution of the **benzyl hexyl ether** sample in a suitable volatile organic solvent (e.g., 10 µg/mL in hexane).
- Instrument Setup:
 - Set the injector temperature (e.g., 250 °C).

- Set the oven temperature program. A typical program might start at a lower temperature (e.g., 60 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 280 °C) to ensure the elution of the compound.
- Set the carrier gas flow rate (e.g., helium at 1 mL/min).
- Set the mass spectrometer to scan a suitable mass range (e.g., m/z 40-400).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS system.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and the mass spectrum of the eluting peaks.
- Data Analysis:
 - Identify the peak corresponding to **benzyl hexyl ether** based on its retention time.
 - Confirm the identity by comparing the acquired mass spectrum with a reference spectrum.
 - Assess the purity of the sample by calculating the peak area percentage of the **benzyl hexyl ether** peak relative to the total peak area in the chromatogram.



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